

Application Note: Sol-Gel & Pechini Synthesis Strategies using Nickel(II) Formate Dihydrate

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Compound of Interest

Compound Name: *Nickel(II) formate dihydrate*

Cat. No.: *B1631757*

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Executive Summary

Nickel(II) formate dihydrate (

) represents a superior alternative to traditional nitrate or chloride precursors for the sol-gel synthesis of high-purity Nickel Oxide (NiO) nanostructures and supported Nickel catalysts. Unlike nitrates, which release toxic

gases, or chlorides, which leave corrosive residues that poison catalytic sites, nickel formate decomposes via a "clean" pathway, releasing only

,

, and transient

.

This guide details two primary workflows:

- Modified Pechini (Citrate-Gel) Method: For synthesizing phase-pure, mesoporous NiO nanoparticles.

- Silica-Supported Sol-Gel Impregnation: For creating high-surface-area hydrogenation catalysts.

Precursor Chemistry & Selection Logic

Why Nickel(II) Formate?

In sol-gel science, the choice of salt dictates the purity of the final oxide network. Nickel formate offers unique "Auto-Reduction" and "Low-Temperature Decomposition" properties.

Feature	Nickel Formate ()	Nickel Nitrate ()	Nickel Chloride ()
Decomposition T	~240°C - 300°C	~500°C - 600°C	>800°C (Sublimes)
Byproducts	(Clean)	(Toxic/Corrosive)	(Poison/Corrosive)
Reducibility	High (Self-reducing in inert gas)	Low (Requires flow)	Very Low
Solubility	Warm Water (High), Ethanol (Low)	Water/Ethanol (High)	Water/Ethanol (High)

Key Technical Insight: The formate ligand (

) acts as an intrinsic reducing agent. Upon thermal decomposition in an inert atmosphere, it can yield metallic Nickel (Ni) directly without external hydrogen, a phenomenon known as auto-reduction. In air, it yields stoichiometric NiO at temperatures as low as 300°C, preserving high surface area.

Protocol A: Modified Pechini (Citrate-Gel) Synthesis

Best for: High-purity NiO Nanoparticles, Battery Anodes, and Gas Sensors.

This method overcomes the low solubility of nickel formate in organic solvents by using an aqueous chelation step followed by polyesterification.

Reagents

- **Nickel(II) Formate Dihydrate (**
) [CAS: 15694-70-9][[1](#)]
- Citric Acid Monohydrate (Chelating Agent)
- Ethylene Glycol (Cross-linker)
- Deionized Water (Solvent)[[2](#)]

Step-by-Step Workflow

1. Precursor Solubilization

- Dissolve 0.01 mol of Nickel Formate in 50 mL of warm deionized water (60°C).
 - Note: Do not use cold water; solubility is kinetically slow. Do not use pure ethanol, as the salt will precipitate.
 - Checkpoint: Solution must be a clear, emerald green.

2. Chelation (The "Sol" State)

- Add Citric Acid (CA) to the solution.
- Molar Ratio: 1:1 (Ni : CA).
- Stir at 60°C for 30 minutes. The citrate ligands displace water molecules, forming a stable Ni-Citrate complex.

3. Polyesterification (The "Gel" State)

- Add Ethylene Glycol (EG).
- Molar Ratio: 1:4 (CA : EG).
- Raise temperature to 90°C under continuous stirring.

- Mechanism:[3][4][5] The hydroxyl groups of EG react with the carboxylic acid groups of the citrate complex, forming a polyester resin.
- Observation: The liquid will become viscous and eventually form a glassy, dark green gel.

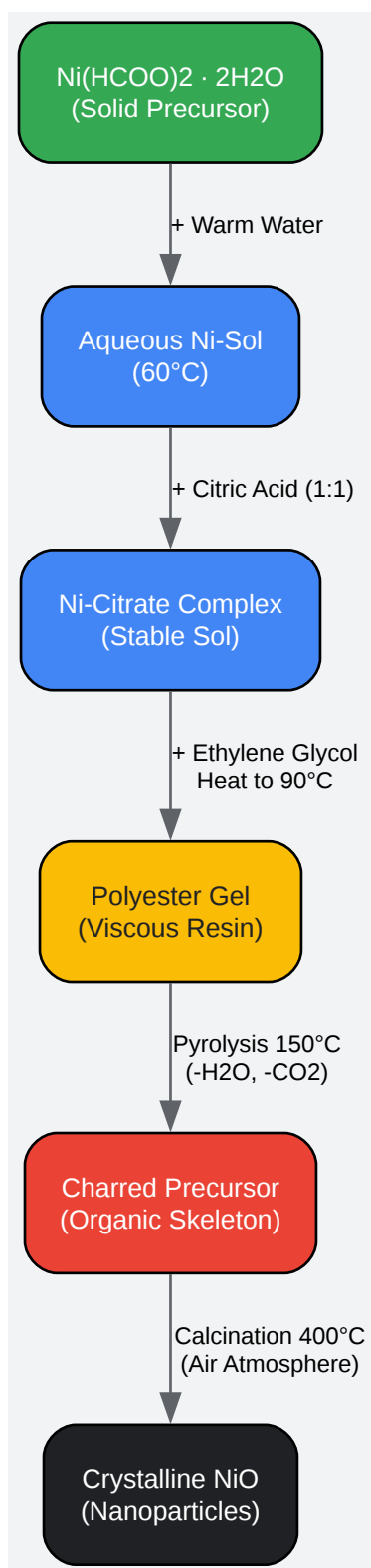
4. Resin Charring

- Increase heat to 150°C to drive off excess water and promote cross-linking.
- The gel will foam and expand (due to release) forming a porous, brittle "precursor resin."

5. Calcination (Oxide Formation)

- Crush the resin into a powder.
- Calcine in a muffle furnace.[6]
 - Ramp: 2°C/min (Slow ramp prevents sintering).
 - Target: 400°C for 2 hours (Air atmosphere).
 - Result: Black NiO nanopowder.[7]

Visualizing the Pechini Pathway[6]



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Figure 1: The modified Pechini route ensures atomic-level mixing of Nickel ions within a polymer matrix before oxide formation.

Protocol B: Silica-Supported Nickel Catalyst

Best for: Industrial Hydrogenation Catalysts.

Direct impregnation of silica with nickel formate allows for the creation of dispersed Ni sites without the risk of chloride poisoning or nitrate-induced sintering.

Reagents

- Tetraethyl Orthosilicate (TEOS) or Commercial Silica Support ()
- **Nickel(II) Formate Dihydrate**[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Ammonium Hydroxide (, 28%)
- Ethanol[\[4\]](#)

Step-by-Step Workflow

1. Ammine Complex Formation

- Nickel formate has low solubility in the ethanol typically used for TEOS hydrolysis.
- Solution: Dissolve Nickel Formate in a minimal amount of concentrated .
- Chemistry: This forms the complex (deep blue/violet), which is highly soluble in water/alcohol mixtures.

2. Sol Preparation

- Mix TEOS with Ethanol (1:4 ratio).
- Add the Ni-Ammine solution dropwise.

- Add water for hydrolysis (Stoichiometry:

:TEOS = 4:1).

3. Gelation & Drying

- Allow the sol to age at room temperature until a rigid gel forms (24-48 hours).
- Dry at 100°C to remove solvent.[\[11\]](#)

4. Activation (The Critical Divergence)

- Option A (Oxide Catalyst): Calcine in Air at 450°C

Yields

.

- Option B (Metallic Catalyst): Heat in

(Inert) at 350°C-400°C.

- Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#) The formate anion decomposes to

and

, reducing the

to metallic

in situ. This avoids the need for a dangerous external Hydrogen reduction step.

Characterization & Validation

To ensure the protocol's success, the following validation steps are mandatory:

A. Thermal Analysis (TGA/DSC)

You must verify the decomposition profile.[\[5\]](#)

- Stage 1 (100°C - 150°C): Loss of 2 moles of water (Dehydration). Mass loss ~19%.

- Stage 2 (200°C - 260°C): Decomposition of anhydrous formate.

- Reaction:

.

- Note: If air is present, the Ni immediately oxidizes to NiO.

B. X-Ray Diffraction (XRD)[7][11][12][13][14]

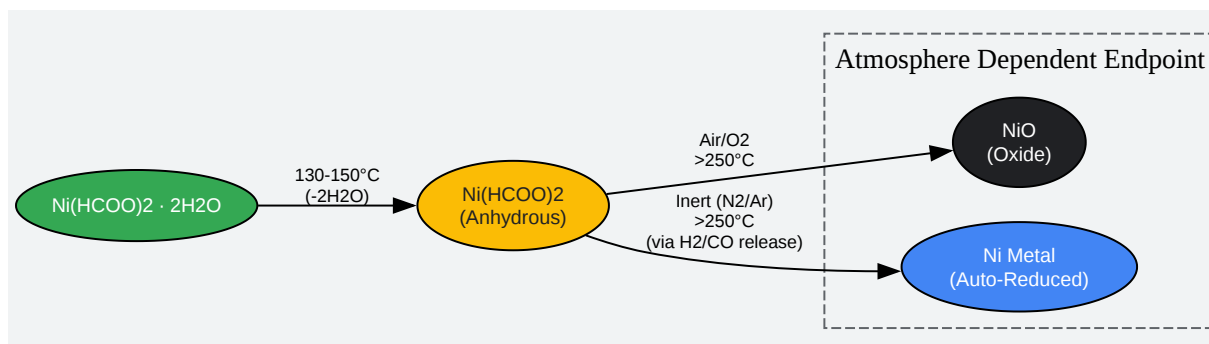
- Precursor: Monoclinic crystal structure.[1]
- Product (NiO): Cubic structure (Bunsenite). Look for peaks at

.

- Product (Ni Metal): If reduced, peaks at

.

Thermal Decomposition Pathway Diagram



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Figure 2: The thermal fate of Nickel Formate is dictated by the calcination atmosphere, offering a switchable synthesis route.

References

- Galwey, A. K., et al. (1964). "The Kinetics of Thermal Decomposition of Nickel Formate Dihydrate." Journal of the Chemical Society. [Link](#)
- Hasson, S. S., et al. (2022).[12] "Synthesis of nickel oxide nanoparticles by Sol-gel method." International Journal of Health Sciences. [Link](#)
- Weil, M. (2018).[8] "Redetermination of **nickel(II) formate dihydrate**." IUCrData. [Link](#)
- Cai, Y., et al. (2019). "Thermal Decomposition of Nickel Oxalate Dihydrate: A Detailed XPS Insight." The Journal of Physical Chemistry C. [Link](#)
- RSC Advances. (2014). "Sol-gel synthesis of NiO nanoparticles." Royal Society of Chemistry. [Link](#)

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Sources

- 1. Nickel formate - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. Insights into the thermal decomposition and conversion mechanism of nickel xanthates to nickel sulfides - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 4. Microscale preparation of nickel formate dihydrate: A simple experiment for the freshman lab - ProQuest [proquest.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. scholarhub.ui.ac.id [scholarhub.ui.ac.id]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. primaryinfo.com [primaryinfo.com]

- [11. chalcogen.ro \[chalcogen.ro\]](#)
- [12. sciencescholar.us \[sciencescholar.us\]](#)
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